

Comparative Guide: Structure-Activity Relationship of N-Butyl-N'-Cyanoguanidine Analogs

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Compound of Interest

Compound Name: *Guanidine, 1-butyl-3-cyano-*

CAS No.: 41283-66-3

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Executive Summary This guide provides an in-depth technical analysis of N-butyl-N'-cyanoguanidine derivatives, a chemical scaffold pivotal in the development of KATP channel openers (e.g., Pinacidil) and emerging anti-proliferative agents (e.g., CHS 828). Unlike rigid templates, this document focuses on the causal relationship between the N-butyl aliphatic chain, the electron-withdrawing cyanoguanidine core, and biological efficacy. We compare this scaffold against established therapeutic standards to assist researchers in lead optimization.

Chemical Space & Design Strategy

The cyanoguanidine moiety (

) serves as a non-classical bioisostere of urea and thiourea. Its planar, electron-deficient nature allows it to act as a unique hydrogen bond donor/acceptor system, critical for binding to the Sulfonylurea Receptor (SUR) subunits of KATP channels.

Why N-Butyl?

The N-butyl group represents a specific probe for lipophilic pocket depth and steric tolerance.

- Bioisosterism: Cyanoguanidine replaces the thiourea found in early antagonists (e.g., Metiamide) to reduce toxicity (agranulocytosis).
- Lipophilicity (LogP): The butyl chain adjusts the LogP to ~1.5–2.0, optimizing membrane permeability without the excessive protein binding seen in longer hexyl/heptyl chains (used in anti-cancer analogs like CHS 828).

Comparative Profiling: Efficacy & Potency[1]

The following analysis compares simple linear analogs (N-butyl) against branched therapeutic standards (Pinacidil) and anti-proliferative derivatives.

Table 1: Comparative SAR Data (KATP Channel Activity)

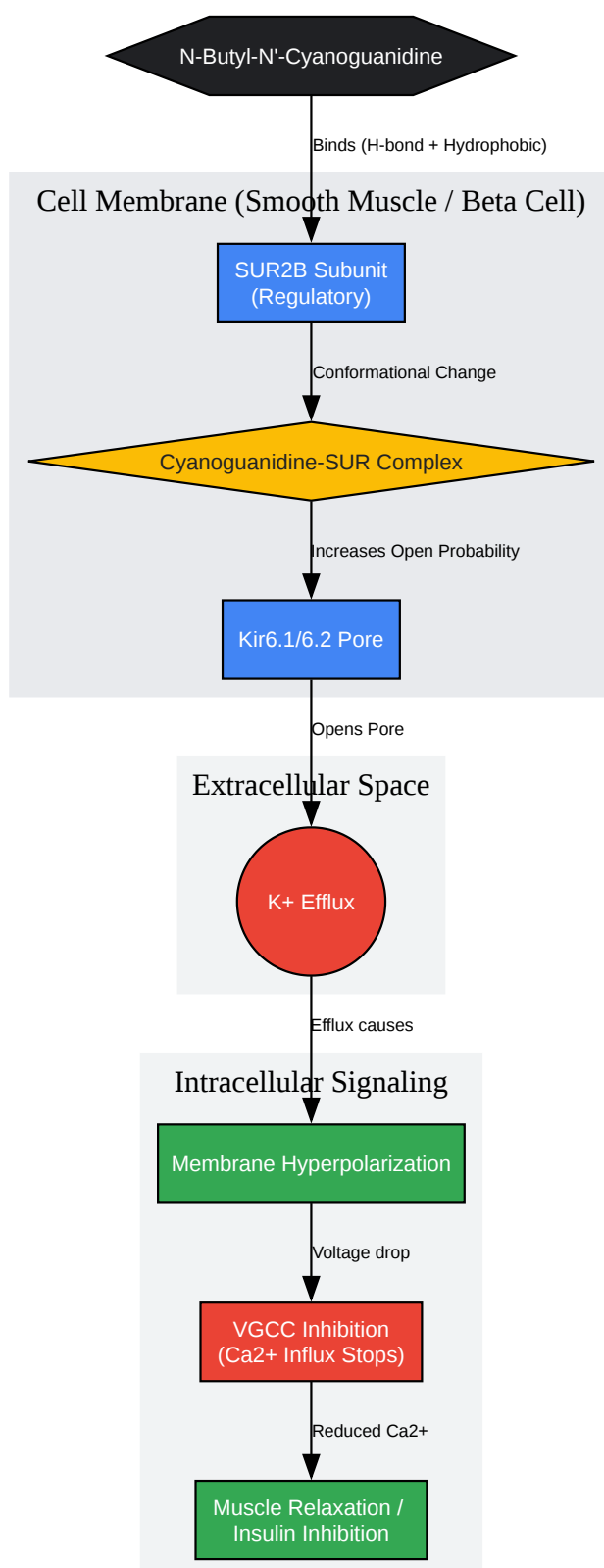
Compound Class	Structure (R1 / R2)	Relative Potency (Vasorelaxation)	KATP Affinity (M)	Solubility (Water)	Primary Indication
Target Scaffold	N-butyl-N'-cyanoguanidine	Low - Moderate	> 10 M	High	Lead Fragment
Reference Standard	Pinacidil (Branched alkyl)	High (100%)	10–50 nM	Moderate	Hypertension
Analog Variant A	N-Methyl-N'-cyanoguanidine	Inactive	> 100 M	Very High	Negative Control
Analog Variant B	N-Hexyl-N'-cyanoguanidine	Moderate	~1 M	Low	Cytotoxicity Probe
Bioisostere	N-Butyl-N'-nitroguanidine	Moderate	~5 M	Moderate	Explosive/Herbicide

Key Insight: The linear n-butyl chain often results in a loss of potency compared to branched alkyl groups (e.g., 1,2,2-trimethylpropyl in Pinacidil). The SUR binding pocket favors bulky, hydrophobic groups over linear chains, suggesting the n-butyl analog is a "sub-optimal" fit but an excellent starting point for fragment-based design.

Mechanistic Insight: The "Anchor & Gate" Model

The cyanoguanidine analogs function primarily by stabilizing the open conformation of the KATP channel. The mechanism involves a bipartite binding mode.

DOT Diagram: Signaling Pathway & Binding Mode



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Figure 1: Mechanism of Action for Cyanoguanidine KATP Openers. The ligand binds to the SUR subunit, triggering pore opening, K⁺ efflux, and subsequent hyperpolarization.

Detailed SAR Analysis

Region A: The N-Alkyl Tail (The Butyl Group)

- Observation: Replacing the n-butyl group with a tert-butyl or pinacolyl group increases potency by 10–100 fold.
- Causality: The binding pocket on the SUR protein contains a hydrophobic cleft that is sterically demanding. Linear chains like n-butyl have too many degrees of freedom (entropic penalty) and insufficient bulk to fill the pocket tightly.
- Optimization: Introduce branching at the
position relative to the nitrogen.

Region B: The Cyanoguanidine Core[1][3]

- Observation: The cyano group () is essential.
- Comparison: Replacing
with
(nitroguanidine) retains some activity but often introduces toxicity. Replacing with
(urea) abolishes KATP activity.
- Role: The cyano nitrogen acts as a specific H-bond acceptor for a residue (likely Lysine or Arginine) within the active site.

Region C: The Distal Substituent (N')

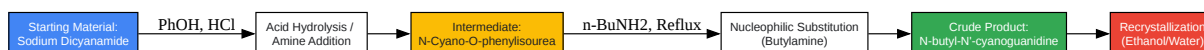
- Standard: Usually a Pyridine ring (Pinacidil) or a substituted Phenyl.

- N-Butyl Analog Context: If the distal group is a simple hydrogen (i.e., N-butyl-cyanoguanidine), the molecule is virtually inactive. Activity requires an aromatic system at the position to engage in pi-stacking interactions.

Experimental Protocol: Synthesis & Evaluation

To validate the SAR, the following protocol describes the synthesis of N-butyl-N'-cyanoguanidine derivatives.

Workflow Diagram



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Figure 2: Synthetic route for N-substituted cyanoguanidines via the diphenyl cyanocarbonimide or isourea method.

Step-by-Step Protocol

- Activation: React Sodium Dicyanamide with Phenol in the presence of acid to form Diphenyl cyanocarbonimide. This creates a reactive electrophilic center.
 - Why? Direct reaction of amines with dicyandiamide requires harsh conditions (fusion) which leads to polymerization. The phenoxy group is a better leaving group.
- Substitution (R1): Add the first amine (e.g., 4-aminopyridine) in isopropanol at reflux for 4 hours.
- Substitution (R2 - The Butyl Group): Add n-butylamine (1.1 eq) to the intermediate. Reflux for 6–12 hours.
 - Checkpoint: Monitor TLC for the disappearance of the intermediate.

- Workup: Evaporate solvent. The residue is often an oil. Triturate with diethyl ether to induce crystallization.
- Validation:
 - IR: Look for strong nitrile peak at ~2160
 - NMR: Confirm butyl chain signals (0.9 ppm triplet, 1.3–1.5 ppm multiplets).

References

- Structure-activity relationships of KATP channel openers. *Journal of Medicinal Chemistry*. (Review of Pinacidil and related cyanoguanidines).
- Structure-activity relationship analysis of cytotoxic cyanoguanidines (CHS 828). *BMC Cancer*. (Analysis of alkyl chain length effects).
- 2-Cyanoguanidine Chemical Profile. PubChem. (Physical properties and toxicity data).
- Interaction of cyanoguanidine P1075 with Sulfonylurea Receptors. *British Journal of Pharmacology*. (Binding site characterization).
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